

Technical Monograph: Perfluoro-N-methylpiperidine (PFMP)

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Compound of Interest

Compound Name: *Perfluoro-N-methylpiperidine*

CAS No.: *359-71-7*

Cat. No.: *B1586757*

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Physical Properties, Phase Behavior, and Applications in Drug Delivery Systems

Executive Summary

Perfluoro-N-methylpiperidine (PFMP), a cyclic perfluorocarbon (PFC), represents a distinct class of "fluorous" solvents characterized by extreme chemical inertness, high density, and exceptional gas solubility. Unlike its non-fluorinated analog (N-methylpiperidine), PFMP is biologically inert, making it a critical excipient in oxygen therapeutics, organ preservation, and lipid-based drug delivery systems (L-DDS).

This guide provides a definitive technical analysis of PFMP, focusing on its thermodynamic properties, gas transport mechanisms, and validated protocols for formulating stable nanoemulsions.

Part 1: Critical Disambiguation & Molecular Architecture

The "Fluorous Shield" Effect

It is imperative to distinguish PFMP from its hydrocarbon precursor. The complete substitution of hydrogen with fluorine atoms (

) fundamentally alters the physicochemical profile.

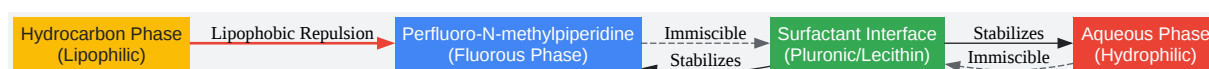
- Target Compound: **Perfluoro-N-methylpiperidine** (CAS: 359-73-9 / 359-71-7)
 - Characteristics: Biologically inert, high density (~1.74 g/mL), oxygen carrier.
- WARNING - Do Not Confuse With: **N-Methylpiperidine** (CAS: 626-67-5)[1][2][3][4][5]
 - Characteristics: Toxic, flammable, low density (~0.82 g/mL), caustic amine.[6]

Mechanism of Inertness: The carbon backbone of PFMP is helically shielded by the electron cloud of fluorine atoms. The

bond is the strongest single bond in organic chemistry (~485 kJ/mol). This "fluorous shield" prevents nucleophilic attack and renders the molecule immiscible with both aqueous (hydrophilic) and hydrocarbon (lipophilic) phases, creating a third "fluorous" phase.

Visualization: The Fluorous Phase Logic

The following diagram illustrates the phase separation logic that drives PFMP's utility in emulsion systems.



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Caption: PFMP exhibits simultaneous hydrophobicity and lipophobicity, requiring specific surfactants to bridge the interface in emulsion systems.

Part 2: Physicochemical Data Profile[7]

The following data aggregates validated experimental values. Note the high density and low surface tension, which are characteristic of the weak intermolecular van der Waals forces in PFCs.

Property	Value	Context/Significance
CAS Registry Number	359-73-9 (Generic)359-71-7 (Isomer specific)	Use 359-71-7 for high-purity sourcing (Decafluoro-1-(trifluoromethyl)piperidine).
Molecular Formula		Fully fluorinated cyclic amine. [7]
Molecular Weight	333.05 g/mol	High MW relative to carbon count due to F mass.
Boiling Point	66 °C (at 760 mmHg)	Ideal for physiological applications (liquid at body temp, but volatile enough for exhalation clearance).
Density	1.7426 g/mL (at 25 °C)	Nearly 2x density of water. Facilitates gravity-based separation in purification protocols.
Refractive Index ()	~1.28 - 1.29	Extremely low. Matches closely with water (1.33), complicating visual interface detection without dyes.
Surface Tension	~14-16 dyne/cm	Very low. Promotes rapid spreading (wetting) on biological surfaces.
Oxygen Solubility	~40-50 vol %	Dissolves physically (Henry's Law), not chemically.
Water Solubility	< 1 ppm	Effectively insoluble.

Part 3: Gas Transport Mechanism

PFMP functions as a gas transport vehicle not by binding oxygen (like hemoglobin) but by providing "molecular cavities."

- Cavity Formation: The weak intermolecular forces between PFMP molecules allow them to easily move apart, creating transient voids.
- Gas Occupancy: Small gas molecules (

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,

) occupy these voids.

- Linearity: Solubility follows Henry's Law linearly.

Unlike hemoglobin, which saturates, PFMP continues to dissolve more oxygen as partial pressure increases.

Part 4: Validated Experimental Protocol

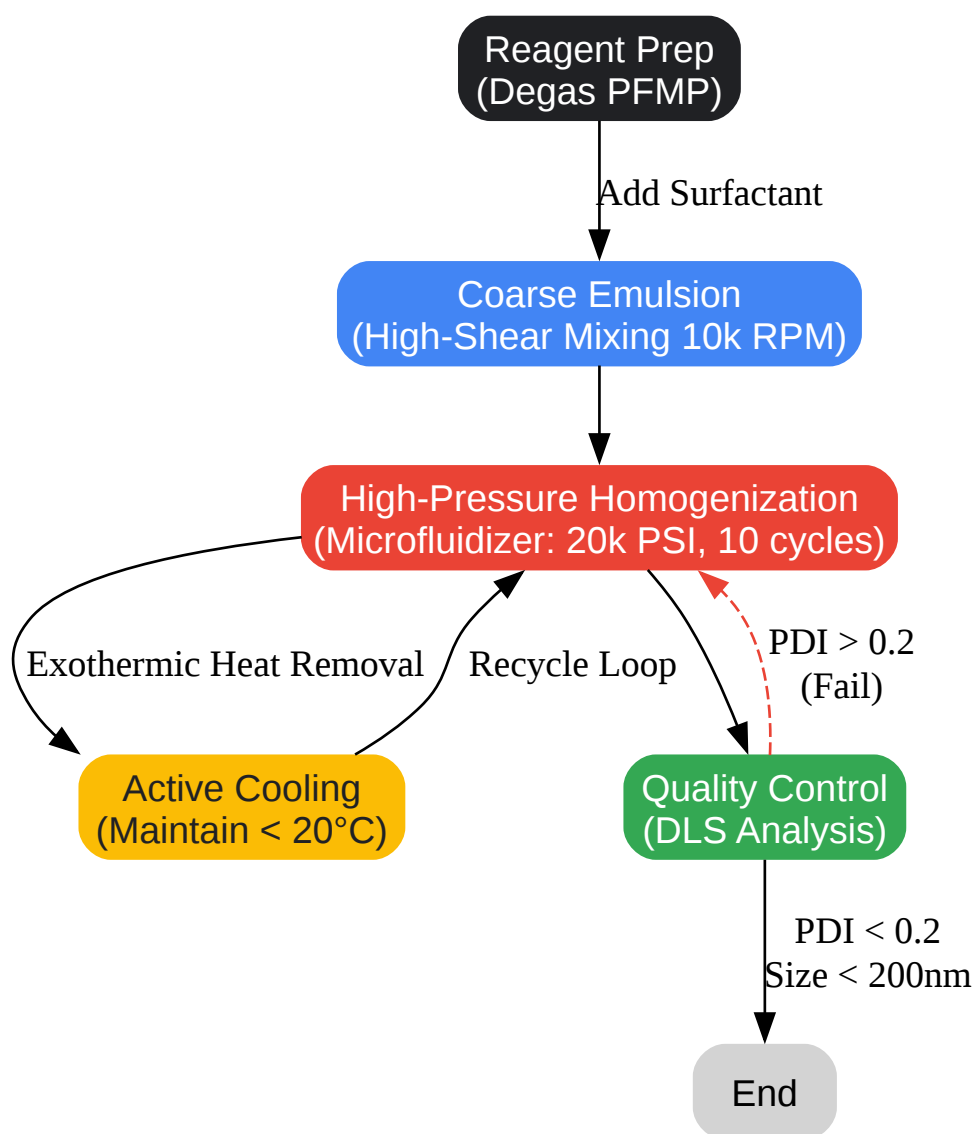
Protocol: Formulation of Oxygen-Carrying PFMP Nanoemulsions

Objective: Create a kinetically stable, sub-200nm emulsion of PFMP in saline for drug delivery or cell culture oxygenation.

Reagents:

- Dispersed Phase: **Perfluoro-N-methylpiperidine** (Purity >98%).[\[2\]](#)
- Continuous Phase: Phosphate Buffered Saline (PBS), pH 7.4.
- Surfactant: Poloxamer 188 (Pluronic F-68) or Egg Yolk Phospholipid (2-4% w/v).

Workflow Visualization:



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Caption: Step-by-step workflow for generating stable PFMP nanoemulsions using high-pressure homogenization.

Detailed Methodology:

- Degassing (Critical Step):
 - PFMP readily absorbs atmospheric gases. Before weighing, sonicate the bulk PFMP liquid for 10 minutes under vacuum to remove dissolved nitrogen/oxygen. This ensures accurate mass-to-volume ratios.

- Pre-Emulsification:
 - Dissolve Surfactant (e.g., 2.5% w/v Poloxamer 188) in PBS.
 - Add PFMP (typically 20-40% w/v) slowly while mixing with a rotor-stator mixer (e.g., Ultra-Turrax) at 10,000 RPM for 2 minutes.
 - Observation: The mixture will turn opaque white (coarse emulsion).
- High-Pressure Homogenization (HPH):
 - Process the coarse emulsion through a Microfluidizer or high-pressure valve homogenizer.
 - Pressure: 15,000 - 20,000 psi (1000 - 1300 bar).
 - Cycles: 8–12 passes.
 - Temperature Control: HPH generates significant heat. Use a heat exchanger to keep the output temperature < 20°C to prevent surfactant degradation and Ostwald ripening.
- Self-Validation (QC):
 - Method: Dynamic Light Scattering (DLS).
 - Acceptance Criteria:
 - Z-Average Diameter:
.
 - Polydispersity Index (PDI):
.
 - Correction: If PDI > 0.2, additional passes are required. If size grows over time (hours), the surfactant concentration is insufficient for the total interfacial area.

Part 5: Safety & Handling

- Vapor Density Hazard: PFMP vapor is much heavier than air.[6] In the event of a spill, vapors will settle in low areas (floors, sumps), displacing oxygen.
 - Protocol: Always handle in a fume hood or well-ventilated area.
- Biological Half-Life: While inert, cyclic PFCs like PFMP have longer retention times in the Reticuloendothelial System (RES) compared to linear PFCs.
- Sterilization: PFMP emulsions cannot be autoclaved (emulsion breakage). Sterilize via 0.22 membrane filtration after formulation (if particle size permits) or use aseptic manufacturing.

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